

# Benchmarking Eisenlactat: Ein Vergleich mit anderen organischen Eisenverbindungen

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet einen objektiven Vergleich der Leistung von **Eisenlactat** im Vergleich zu anderen organischen Eisenverbindungen wie Eisengluconat und Eisencitrat. Die hier präsentierten Daten stützen sich auf verfügbare In-vitro-Studien und systematische Übersichtsarbeiten, um Fachleuten eine fundierte Entscheidungsgrundlage für die Auswahl von Eisenverbindungen in Forschung und Produktentwicklung zu ermöglichen.

## Zusammenfassung der quantitativen Daten

Die folgende Tabelle fasst die Leistungsindikatoren für **Eisenlactat** im Vergleich zu Eisengluconat und Eisencitrat zusammen. Es ist zu beachten, dass direkte vergleichende Studien, die alle drei Verbindungen unter identischen Bedingungen testen, in der wissenschaftlichen Literatur begrenzt sind. Die hier dargestellten Daten wurden aus verschiedenen Quellen zusammengetragen und sollten unter Berücksichtigung der unterschiedlichen experimentellen Rahmenbedingungen interpretiert werden.

Parameter	Eisenlactat	Eisengluconat	Eisencitrat	Anmerkungen
Bioverfügbarkeit (In-vitro-Modell)	Aufgrund der guten Löslichkeit wird eine gute Bioverfügbarkeit angenommen.[1]	Zeigt in In-vitro-Modellen eine signifikante Eisenaufnahme.	Die Bioverfügbarkeit kann durch die Chelatbildung beeinflusst werden.	Quantitative Vergleichsdaten aus einer einzelnen Studie sind nicht verfügbar. Die Bioverfügbarkeit wird oft im Caco-2-Zellmodell durch Ferritinbildung gemessen.
Löslichkeit in Wasser	Gut löslich.[1]	Löslich.	Löslich.	Eine gute Löslichkeit ist oft ein Indikator für eine potenziell höhere Bioverfügbarkeit.
Gastrointestinale Verträglichkeit	Gilt allgemein als gut verträglich.	In einer systematischen Übersichtsarbeit wurde eine Inzidenz von gastrointestinalen Nebenwirkungen von 29,9 % berichtet.[2][3]	Daten zur spezifischen Inzidenz von Nebenwirkungen sind begrenzt.	Die Daten für Eisengluconat stammen aus einer Meta-Analyse verschiedener Studien.[2][3] Für Eisenlactat und Eisencitrat fehlen vergleichbare quantitative Daten zur Häufigkeit von Nebenwirkungen.

Oxidatives Potenzial	Zeigt in vitro eine geringere oxidative Wirkung auf Kolongewebe im Vergleich zu Eisensulfat.	Zeigt in vitro eine geringere oxidative Wirkung auf Kolongewebe im Vergleich zu Eisensulfat.	Daten nicht verfügbar.	Eine geringere oxidative Wirkung kann zu einer besseren gastrointestinale Verträglichkeit beitragen.
----------------------	--	--	------------------------	--

## Experimentelle Protokolle

Die Bewertung der Bioverfügbarkeit von Eisenverbindungen erfolgt häufig mittels In-vitro-Methoden, die die physiologischen Bedingungen des menschlichen Magen-Darm-Trakts simulieren. Ein etabliertes Modell ist der Caco-2-Zell-Bioassay.

### In-vitro-Verdauung und Caco-2-Zellkulturmodell zur Bestimmung der Eisenbioverfügbarkeit

Dieses Protokoll beschreibt eine standardisierte Methode zur Bewertung der relativen Bioverfügbarkeit verschiedener Eisenverbindungen.

#### 1. Zellkultur:

- Zelllinie: Caco-2-Zellen (humane Kolon-Adenokarzinom-Zellen), die sich zu einem Monolayer differenzieren und Eigenschaften von Enterozyten des Dünndarms aufweisen.
- Kultivierungsbedingungen: Die Zellen werden in einem geeigneten Kulturmedium (z. B. DMEM) mit Zusätzen wie fötalem Kälberserum (FBS) und Antibiotika bei 37 °C und 5 % CO<sub>2</sub> kultiviert.
- Differenzierung: Die Zellen werden über einen Zeitraum von 12-14 Tagen kultiviert, um eine vollständige Differenzierung und die Bildung von dichten Zell-Zell-Verbindungen (Tight Junctions) zu ermöglichen.

#### 2. In-vitro-Verdauung:

- Probenvorbereitung: Die zu testenden Eisenverbindungen (**Eisenlactat**, Eisengluconat, Eisencitrat) werden in einer Konzentration vorbereitet, die einer physiologischen Dosis entspricht.
- Magenphase: Die Proben werden mit Pepsin bei einem sauren pH-Wert (ca. 2,0) für eine definierte Zeit (z. B. 1 Stunde) bei 37 °C inkubiert, um die Magenverdauung zu simulieren.
- Darmphase: Der pH-Wert des Digests wird mit Natriumbicarbonat auf einen neutralen Wert (ca. 7,0) angehoben. Pankreatin und Gallensalze werden hinzugefügt, und die Inkubation wird für eine weitere definierte Zeit (z. B. 2 Stunden) bei 37 °C fortgesetzt, um die Dünndarmverdauung zu simulieren.

### 3. Exposition der Caco-2-Zellen:

- Das verdaute Gemisch wird auf den apikalen Teil des Caco-2-Zellmonolayers aufgetragen.
- Die Zellen werden für einen bestimmten Zeitraum (z. B. 2 Stunden) mit dem verdauten Gemisch inkubiert, um die Eisenaufnahme zu ermöglichen.

### 4. Messung der Ferritinbildung:

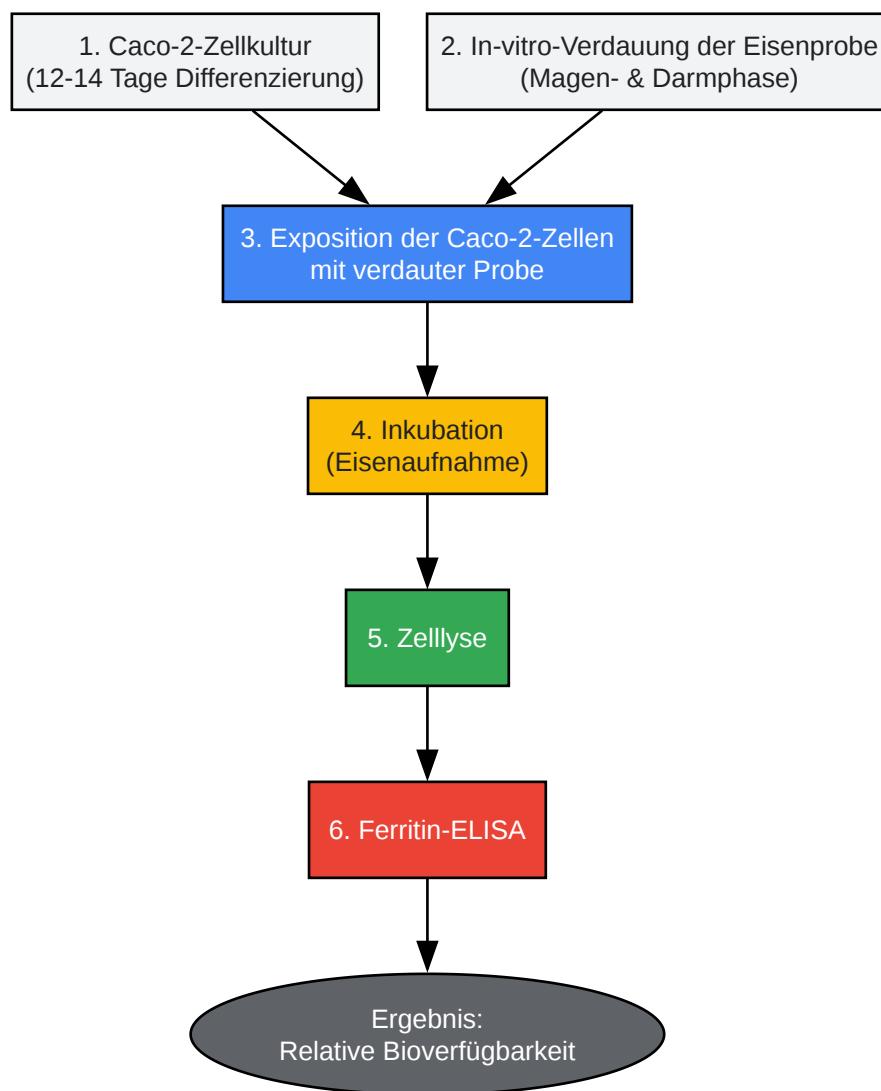
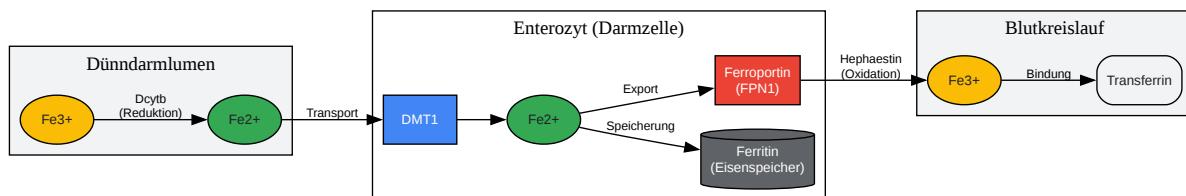
- Nach der Inkubation werden die Zellen gewaschen, um nicht aufgenommenes Eisen zu entfernen.
- Die Zellen werden lysiert, und die Konzentration des intrazellulären Ferritins wird mittels eines Enzym-gekoppelten Immunadsorptions-Assays (ELISA) bestimmt.
- Die Ferritinkonzentration wird auf den Gesamtproteingehalt der Zelllysate normalisiert. Eine höhere Ferritinbildung korreliert mit einer höheren Eisenaufnahme und somit einer höheren Bioverfügbarkeit.

## Visualisierungen

### Signalweg der intestinalen Eisenabsorption

Der folgende Signalweg illustriert die zellulären Mechanismen der Eisenaufnahme im Dünndarm. Ferri-Eisen ( $\text{Fe}^{3+}$ ) aus der Nahrung muss zunächst durch das Enzym Duodenales Cytochrom b (Dcytb) an der apikalen Membran der Enterozyten zu Ferro-Eisen ( $\text{Fe}^{2+}$ ) reduziert

werden. Anschließend wird Fe<sup>2+</sup> durch den Divalenten Metalltransporter 1 (DMT1) in die Zelle transportiert. Innerhalb der Zelle kann das Eisen entweder als Ferritin gespeichert oder über den basolateralen Transporter Ferroportin (FPN1) in den Blutkreislauf abgegeben werden. Das an Ferroportin gebundene Hephaestin oxidiert Fe<sup>2+</sup> wieder zu Fe<sup>3+</sup>, welches dann an Transferrin im Blut binden kann.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pubmed.ai [pubmed.ai]
- 2. researchgate.net [researchgate.net]
- 3. bfr.bund.de [bfr.bund.de]
- To cite this document: BenchChem. [Benchmarking Eisenlactat: Ein Vergleich mit anderen organischen Eisenverbindungen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12335291#benchmarking-von-eisenlactat-gegen-beranderen-organischen-eisenverbindungen>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

